

Tert-butyl octahydrocyclopenta[c]pyrrol-4-ylcarbamate chemical properties

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Compound of Interest

Tert-butyl
Compound Name: *octahydrocyclopenta[c]pyrrol-4-ylcarbamate*
Cat. No.: *B062035*

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Technical Guide: Tert-butyl octahydrocyclopenta[c]pyrrol-4-ylcarbamate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tert-butyl octahydrocyclopenta[c]pyrrol-4-ylcarbamate is a heterocyclic organic compound that belongs to the class of carbamates. Its structure features a fused bicyclic system consisting of a cyclopentane ring and a pyrrolidine ring, with a tert-butoxycarbonyl (Boc) protecting group attached to an amino function. This compound is primarily utilized as a building block or intermediate in the synthesis of more complex molecules, particularly in the field of medicinal chemistry and drug discovery. The Boc protecting group makes it a valuable synthon for introducing the octahydrocyclopenta[c]pyrrole moiety in a controlled manner during multi-step synthetic sequences.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **tert-butyl octahydrocyclopenta[c]pyrrol-4-ylcarbamate** is provided below. It is important to note that several stereoisomers of this compound exist, and properties may vary between them. The

data presented here primarily corresponds to the general structure and the most commonly cited CAS numbers.

Identifiers and General Properties

Property	Value	Reference
IUPAC Name	tert-butyl N-(1,2,3,3a,4,5,6,6a-octahydrocyclopenta[c]pyrrol-4-yl)carbamate	[1]
Synonyms	(octahydrocyclopenta[c]pyrrol-4-yl)carbamic acid tert-butyl ester, N-tert-butyl-N-{octahydrocyclopenta[c]pyrrol-4-yl}carbamate	[2]
CAS Number	185693-12-3 (for the general structure)	[1][2]
	1228030-08-7 (for a specific stereoisomer mixture: tert-butyl (3aR,4S,6aS)-octahydrocyclopenta[c]pyrrol-4-ylcarbamate compound with tert-butyl (3aS,4R,6aR)-octahydrocyclopenta[c]pyrrol-4-ylcarbamate (1:1))	[3]
Molecular Formula	C ₁₂ H ₂₂ N ₂ O ₂	[2]
Molecular Weight	226.32 g/mol	[2]
Physical Form	Solid, Off-white powder	

Physicochemical Data

Property	Value	Notes	Reference
Density	1.07 g/cm ³	Calculated	[2]
Polar Surface Area (PSA)	50.4 Å ²	Calculated	[2]
logP (XLogP3)	2.22880	Calculated	[2]
Melting Point	Not available	Experimental data not found in literature.	
Boiling Point	Not available	Experimental data not found in literature.	
Solubility	Insoluble in water	Qualitative data. Specific solubility in organic solvents is not well-documented.	[4]

Spectroscopic Data

Detailed spectroscopic data such as ¹H NMR, ¹³C NMR, IR, and mass spectra for **tert-butyl octahydrocyclopenta[c]pyrrol-4-ylcarbamate** are not readily available in the public domain. Commercial suppliers may provide this data upon request for specific batches of the compound.[1][5]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **tert-butyl octahydrocyclopenta[c]pyrrol-4-ylcarbamate** are not extensively documented in publicly accessible literature. The compound is often cited as a commercially available intermediate in patent literature for the synthesis of more complex pharmaceutical agents, without detailed procedures for its own preparation.

A general approach to the synthesis of such a molecule would involve the Boc-protection of the corresponding amine, octahydrocyclopenta[c]pyrrol-4-amine.

General Protocol for Boc Protection of an Amine

This is a generalized procedure and would require optimization for the specific substrate.

Materials:

- Octahydrocyclopenta[c]pyrrol-4-amine (or its salt)
- Di-tert-butyl dicarbonate (Boc₂O)
- A suitable base (e.g., triethylamine, sodium bicarbonate)
- A suitable solvent (e.g., dichloromethane, tetrahydrofuran, 1,4-dioxane, water)

Procedure:

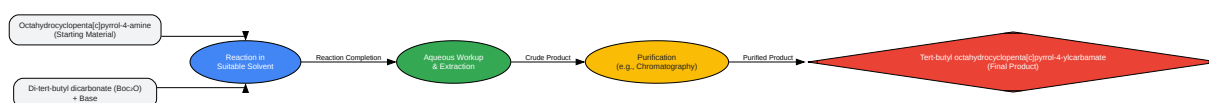
- Dissolve the amine in the chosen solvent.
- Add the base to the solution.
- Slowly add a solution of di-tert-butyl dicarbonate in the same solvent to the reaction mixture at room temperature or 0 °C.
- Stir the reaction mixture for a specified time (typically a few hours to overnight) and monitor the reaction progress by a suitable technique (e.g., TLC or LC-MS).
- Upon completion, quench the reaction (e.g., with water or a mild acid).
- Extract the product with an organic solvent.
- Wash the organic layer with brine, dry it over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), and filter.
- Concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization, to yield the pure **tert-butyl octahydrocyclopenta[c]pyrrol-4-ylcarbamate**.

Biological Activity and Signaling Pathways

There is no information available in the scientific literature to suggest that **tert-butyl octahydrocyclopenta[c]pyrrol-4-ylcarbamate** has any specific biological activity or is involved in any signaling pathways. Its primary role appears to be that of a synthetic intermediate in the preparation of biologically active molecules.

Visualizations

General Synthetic Workflow for Boc Protection



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Caption: General workflow for the synthesis of a Boc-protected amine.

Safety, Handling, and Storage

Hazard Identification

- GHS Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.[2]
 - H319: Causes serious eye irritation.[2]
 - H335: May cause respiratory irritation.[2]

Precautionary Statements

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
 - P264: Wash skin thoroughly after handling.[2]
 - P271: Use only outdoors or in a well-ventilated area.[2]
 - P280: Wear protective gloves/eye protection/face protection.[2]
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of water.[2]
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[2]
 - P405: Store locked up.[2]
- Disposal:
 - P501: Dispose of contents/container in accordance with local regulations.[2]

Handling and Storage

- Handling: Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols.[2]

- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place.[2] Stable under recommended storage conditions.[4][6] Incompatible with strong oxidizing agents.[4][6]

Conclusion

Tert-butyl octahydrocyclopenta[c]pyrrol-4-ylcarbamate is a valuable synthetic intermediate, particularly for the introduction of the octahydrocyclopenta[c]pyrrole scaffold in drug discovery programs. While its basic chemical identifiers and some calculated properties are known, there is a notable lack of publicly available, detailed experimental data regarding its physicochemical properties, spectroscopic characterization, and synthesis. Furthermore, there is no evidence to date of any intrinsic biological activity. Researchers and drug development professionals should consider this compound as a building block and may need to perform their own characterization and synthesis optimization based on general chemical principles. Standard laboratory safety precautions for handling irritant chemicals should be followed.

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